

# Application Notes and Protocols: Preparation of Omeprazole Sulfone-d3 Stock Solutions

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## Compound of Interest

Compound Name: *Omeprazole sulfone-d3*

Cat. No.: *B8088789*

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These application notes provide a detailed protocol for the preparation of stock solutions of **Omeprazole sulfone-d3**, a deuterated metabolite of Omeprazole. Accurate preparation of stock solutions is critical for ensuring the reliability and reproducibility of experimental results in various applications, including its use as an internal standard in pharmacokinetic and metabolic studies.

## Chemical and Physical Properties

**Omeprazole sulfone-d3** is a stable, isotopically labeled form of Omeprazole sulfone. A summary of its key chemical and physical properties is presented in Table 1. This information is crucial for accurate calculations and proper handling and storage of the compound.

Property	Value	References
Molecular Formula	$C_{17}H_{16}D_3N_3O_4S$	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	364.43 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
CAS Number	1189891-71-1	<a href="#">[2]</a> <a href="#">[4]</a>
Appearance	Beige or white solid	<a href="#">[2]</a> <a href="#">[3]</a>
Purity	Typically >95%	<a href="#">[4]</a>
Solubility	Soluble in DMSO and Methanol (slightly); Chloroform (slightly, requires heating)	<a href="#">[3]</a> <a href="#">[6]</a>
Storage Temperature	-20°C	<a href="#">[3]</a> <a href="#">[4]</a>
Stability	≥ 4 years when stored at -20°C	<a href="#">[3]</a>

## Experimental Protocol: Preparation of a 1 mg/mL Stock Solution

This protocol outlines the steps for preparing a 1 mg/mL stock solution of **Omeprazole sulfone-d3**.

### 2.1. Materials and Equipment

- **Omeprazole sulfone-d3** (solid form)
- Dimethyl sulfoxide (DMSO), analytical grade
- Calibrated analytical balance
- Microcentrifuge tubes or amber glass vials
- Calibrated micropipettes
- Vortex mixer

- Ultrasonic bath (optional)

## 2.2. Procedure

- Equilibration: Before opening, allow the vial of **Omeprazole sulfone-d3** to equilibrate to room temperature for at least 15-20 minutes. This prevents condensation of moisture onto the solid compound.
- Weighing: Accurately weigh a precise amount (e.g., 1 mg) of **Omeprazole sulfone-d3** using a calibrated analytical balance. Transfer the weighed solid into a clean, appropriately labeled microcentrifuge tube or amber glass vial.
- Solvent Addition: Based on the desired concentration and the weighed mass, calculate the required volume of DMSO. For a 1 mg/mL stock solution, add 1 mL of DMSO for every 1 mg of **Omeprazole sulfone-d3**. Use a calibrated micropipette to add the DMSO to the vial containing the solid.
- Dissolution: Cap the vial securely and vortex the mixture for at least 30 seconds to facilitate dissolution. If the compound does not fully dissolve, sonicate the vial in an ultrasonic bath for 5-10 minutes. Visually inspect the solution to ensure complete dissolution.
- Storage: Once fully dissolved, the stock solution should be stored at -20°C in a tightly sealed, light-protected container (e.g., amber vial). For long-term storage, aliquoting the stock solution into smaller, single-use volumes is recommended to avoid repeated freeze-thaw cycles.

## 2.3. Safety Precautions

- Handle **Omeprazole sulfone-d3** in a well-ventilated area.
- Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves.
- Avoid inhalation of dust and direct contact with skin and eyes.
- Consult the Safety Data Sheet (SDS) for detailed safety information.[\[7\]](#)

## Calculations for Stock Solution Preparation

To prepare a stock solution of a specific molarity, use the following formula:

Volume of Solvent (L) = Mass of Solute (g) / (Molecular Weight ( g/mol ) x Desired Molarity (mol/L))

Example Calculation for a 10 mM Stock Solution:

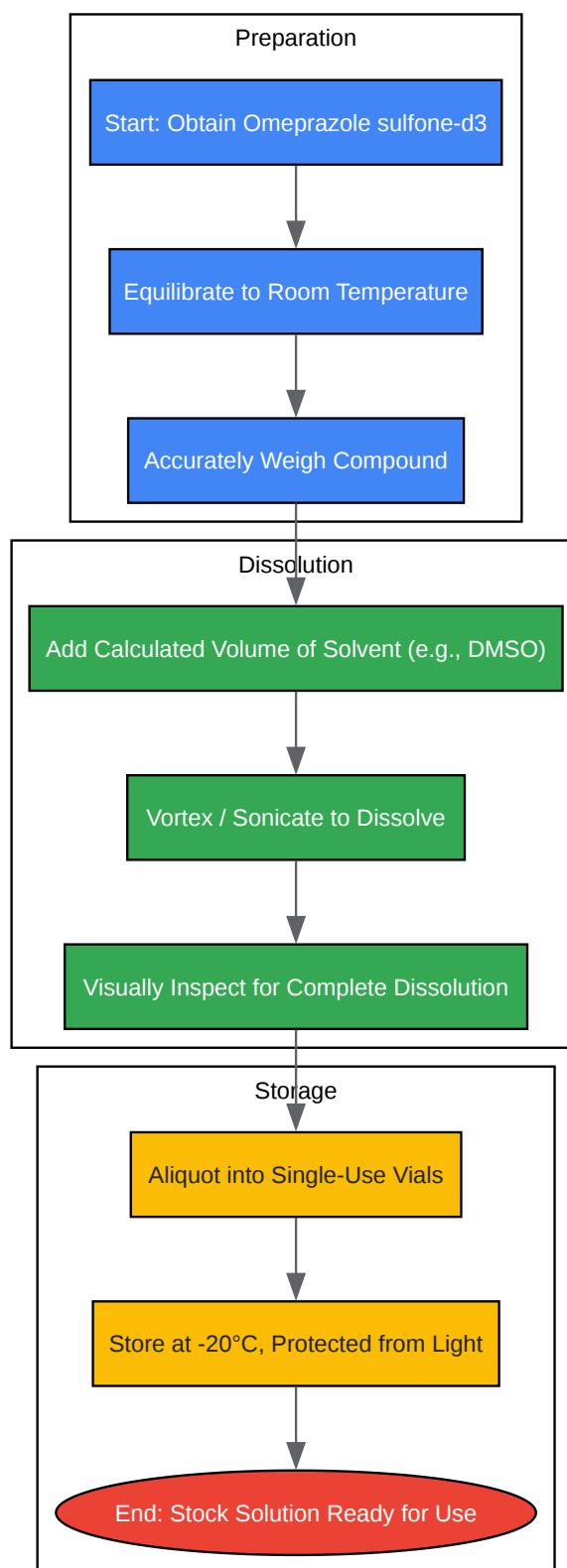
- Mass of **Omeprazole sulfone-d3**: 1 mg = 0.001 g
- Molecular Weight: 364.43 g/mol
- Desired Molarity: 10 mM = 0.010 mol/L

Volume of Solvent (L) = 0.001 g / (364.43 g/mol x 0.010 mol/L) = 0.000274 L = 274  $\mu$ L

Therefore, to prepare a 10 mM stock solution, dissolve 1 mg of **Omeprazole sulfone-d3** in 274  $\mu$ L of DMSO.

## Visualization of the Experimental Workflow

The following diagram illustrates the key steps in the preparation of **Omeprazole sulfone-d3** stock solutions.



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Caption: Workflow for **Omeprazole sulfone-d3** Stock Solution Preparation.

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